

Compound of InterestCompound Name: *Acrylic Acid*Cat. No.: *B1170377*

Essential Safety and Handling Guide for Acrylic Acid

This guide provides comprehensive, procedural information for the safe handling, use, and disposal of **acrylic acid** in a laboratory setting. It is intended for use by trained personnel only.

Key Safety Data

The following table summarizes essential quantitative safety data for **acrylic acid**.

Parameter
OSHA Permissible Exposure Limit (PEL)
Flash Point
Autoignition Temperature
NFPA 704 Ratings
Incompatibility

Personal Protective Equipment (PPE)

When handling **acrylic acid**, a comprehensive PPE strategy is crucial to prevent exposure. The following equipment is mandatory.^[6]

- Eye and Face Protection: Always wear chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European EN 166.
- Skin Protection:
 - Gloves: Wear nitrile, neoprene, or butyl gloves.^[6] Always consult the manufacturer's compatibility chart to ensure the selected gloves are appropriate for acrylic acid.
 - Lab Coat/Apron: A fully-buttoned lab coat is required.^[6] For larger quantities or tasks with a high splash risk, a chemical-resistant apron over the lab coat is recommended.
 - Protective Clothing: Full-length pants and close-toed shoes are required at all times.^[6] Contaminated clothing and especially leather shoes must be removed and cleaned or disposed of properly.
- Respiratory Protection: All work with **acrylic acid** should be conducted within a properly functioning and certified laboratory chemical fume hood.^[6]

Standard Operating and Handling Procedures

Adherence to proper operational protocols is key to safely managing **acrylic acid** in the laboratory.

Storage

- Store **acrylic acid** in a cool, well-ventilated, non-combustible area away from incompatible materials.^{[1][2]}
- Protect containers from physical damage and direct sunlight.^{[2][8]}
- Ensure the inhibitor (commonly 200 ppm MeHQ) is maintained, as its presence requires oxygen to be effective.^[2] Do not refrigerate or freeze **acrylic acid**.
- Store in containers made of glass, stainless steel, aluminum, or polyethylene.^[2]

- Keep containers securely sealed when not in use.[8]

Handling

- Confine all work with **acrylic acid** to a properly functioning certified laboratory chemical fume hood.[6]
- Ground and bond all containers and receiving equipment to prevent static discharge.[9]
- Use only non-sparking tools.[8]
- Avoid creating mists or aerosols.[2]
- When diluting, always add the acid to water slowly; never add water to the acid.[8]
- Do not eat, drink, or smoke in areas where **acrylic acid** is handled.[8]
- Wash hands thoroughly with soap and water after handling, even after removing gloves.[6][8]

```
digraph "SOP_Handling_Acrylic_Acid" {
  graph [rankdir="TB", splines=ortho, bgcolor="#FFFFFF", label="Standard Operating Procedure for Handling Acrylic Acid"];
  node [shape=rectangle, style="filled", fontname="Arial", fontsize=10, fontcolor="#202124"];
  edge [fontname="Arial", fontsize=9, color="#5F6368", arrowhead=normal];
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subgraph "cluster_prep" {
  label="Preparation";
  bgcolor="#F1F3F4";
  style="filled";
  node [fillcolor="#FFFFFF"];
  PREP [label="Verify Fume Hood Certification &\nDon Appropriate PPE"];
  GATHER [label="Gather Materials &\nGround Equipment"];
}
```

```
subgraph "cluster_handling" {
  label="Handling";
  bgcolor="#F1F3F4";
  style="filled";
  node [fillcolor="#FFFFFF"];
  TRANSFER [label="Transfer Acrylic Acid\nInside Fume Hood"];
  DILUTE [label="Perform Dilution\n(Add Acid to Water)"];
  EXPERIMENT [label="Conduct Experiment"];
}
```

```
subgraph "cluster_cleanup" {
  label="Post-Procedure";
  bgcolor="#F1F3F4";
  style="filled";
  node [fillcolor="#FFFFFF"];
  WASTE [label="Segregate & Label\nHazardous Waste"];
  CLEAN [label="Clean Work Area &\nEquipment"];
  STORE [label="Return Acid to Secure Storage"];
}
```

```
DECONTAMINATE [label="Remove PPE & Wash Hands"];
}

// Edges
PREP -> GATHER [label="Checklist Complete"];
GATHER -> TRANSFER [label="Ready to Start"];
TRANSFER -> DILUTE [label="If Required"];
DILUTE -> EXPERIMENT;
TRANSFER -> EXPERIMENT [label="Direct Use"];
EXPERIMENT -> WASTE [label="Procedure Complete"];
WASTE -> CLEAN;
CLEAN -> STORE;
STORE -> DECONTAMINATE;
}
```

Caption: Decision workflow for responding to an **acrylic acid** spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 30 minutes at an emergency eyewash station.
[1] If irritation persists, seek medical attention.
- Skin Contact: Quickly remove all contaminated clothing.
[1] Immediately flush the skin with copious amounts of water for at least 15 minutes.
[2] If irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air.
[6] If breathing has stopped, begin artificial respiration.
[1] Seek medical attention.
- Ingestion: Do NOT induce vomiting.
[3] Have the person drink large amounts of water (two glasses at most).
[4] Seek medical attention.

Disposal Plan

Acrylic acid waste must be managed as hazardous waste.

- Collection: Collect waste **acrylic acid** and contaminated materials in a compatible, clearly labeled, and sealed container.
- Labeling: Attach a completed Dangerous Waste label to the container before adding any waste.[6]
- Storage: Store waste containers away from incompatible materials in a designated, well-ventilated area.[6]
- Disposal: Solid materials containing **acrylic acid** can be disposed of by incineration.[2] Do not pour **acrylic acid** down the drain.

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